

Technical Support Center: 1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine

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Compound of Interest

Compound Name: 1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine

CAS No.: 150557-75-8

Cat. No.: B350431

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Product Overview & Chemical Identity

This guide addresses the technical handling, stability, and degradation of **1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine**. This compound is a critical pharmacophore often found as an intermediate in the synthesis of serotonin modulators (e.g., trazodone analogs) or as a specific impurity in the manufacturing of aryl-piperazine based antipsychotics.

- IUPAC Name: **1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine**
- Molecular Formula: $C_{11}H_{15}ClN_2O_2S$
- Molecular Weight: 274.77 g/mol
- Core Structure: Contains an ortho-chlorophenyl ring attached to a piperazine core, which is capped at the N4 position by a methylsulfonyl (mesyl) group.

Stability & Degradation Profile

Chemical Stability Mechanisms

The stability of this molecule is dictated by two competing functional groups: the electron-withdrawing sulfonamide and the electron-rich aryl-piperazine.

- **Hydrolytic Stability (High):** The N-sulfonyl bond () is exceptionally robust against hydrolysis under neutral and basic conditions. Unlike carboxamides, sulfonamides require harsh acidic conditions (e.g., reflux in 48% HBr) to cleave. Therefore, spontaneous hydrolysis to 1-(2-chlorophenyl)piperazine (oCPP) in aqueous buffers is negligible at physiological pH.
- **Oxidative Stability (Moderate):** The piperazine ring is the primary site of oxidative degradation. While the nitrogen is deactivated by the sulfonyl group, the carbon atoms to the nitrogen are susceptible to radical attack, leading to ring-opening or hydroxylation.
- **Photostability (Low to Moderate):** The ortho-chlorophenyl moiety acts as a chromophore. Exposure to UV light can induce homolytic cleavage of the C-Cl bond (dechlorination), resulting in the formation of the des-chloro analog [1].

Degradation Pathways (Visualized)

The following diagram outlines the theoretical and observed degradation pathways based on aryl-piperazine chemistry.

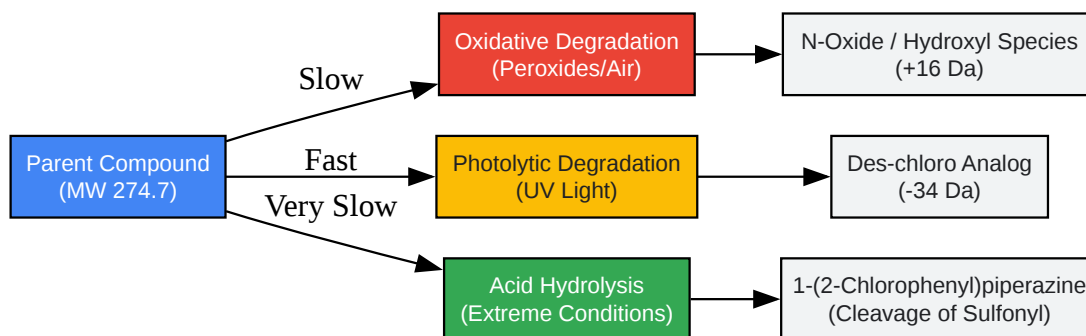


Figure 1: Primary Degradation Pathways of 1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine

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Troubleshooting Guide (Q&A)

Scenario A: Analytical Anomalies (HPLC/LC-MS)

Q: I see a small impurity peak eluting before the main peak with a mass of 196.7 Da. What is it?

- **Diagnosis:** This is likely 1-(2-Chlorophenyl)piperazine (oCPP).
- **Cause:** While the sulfonamide bond is stable, trace amounts of the starting material (oCPP) may remain from synthesis. If this peak grows over time in acidic solution, it indicates hydrolysis, though this is rare under standard conditions.
- **Action:** Check your mobile phase pH. If pH < 2, shift to a neutral buffer (pH 4.5–7.0) to prevent any potential acid-catalyzed cleavage during long runs.

Q: My sample has turned yellow, and I see a peak at [M+16] (m/z ~291).

- **Diagnosis:** Oxidative degradation (N-oxide or hydroxylated species).
- **Cause:** Exposure to air or use of low-grade solvents containing peroxides (e.g., old THF or ethers).
- **Action:**
 - Dissolve the sample in degassed solvent.

- Store the solid under nitrogen or argon.
- Add an antioxidant like BHT if the protocol permits.

Scenario B: Solubility & Handling

Q: The compound is not dissolving in water. How do I prepare a stock solution?

- Insight: The methylsulfonyl and chlorophenyl groups render the molecule highly lipophilic (LogP ~ 2.0–2.5).
- Protocol:
 - Dissolve in 100% DMSO to create a high-concentration stock (e.g., 10–50 mM).
 - Dilute into aqueous buffer only at the final step. Ensure the final DMSO concentration is <1% to avoid precipitating the compound.
 - Warning: Do not store aqueous dilutions for >24 hours; the compound may adsorb to plastic surfaces due to its lipophilicity [2].

Experimental Protocols

Forced Degradation Study Design

To validate the stability of your specific batch, perform the following stress test.

Stress Condition	Protocol	Expected Outcome
Acid Hydrolysis	0.1 N HCl, 60°C, 24 hours	Stable. < 2% degradation expected.
Base Hydrolysis	0.1 N NaOH, 60°C, 24 hours	Stable. Sulfonamides resist base hydrolysis.
Oxidation	3% H ₂ O ₂ at RT, 4 hours	Degradation. Expect N-oxides or ring opening.
Photolysis	UV Light (ICH Q1B), 24 hours	Sensitive. Check for des-chloro impurities.

Recommended HPLC Method

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 μ m, 4.6 x 100 mm.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (Aryl absorption).

Logic Flow for Purity Analysis

Use this decision tree to troubleshoot purity issues during your experiments.

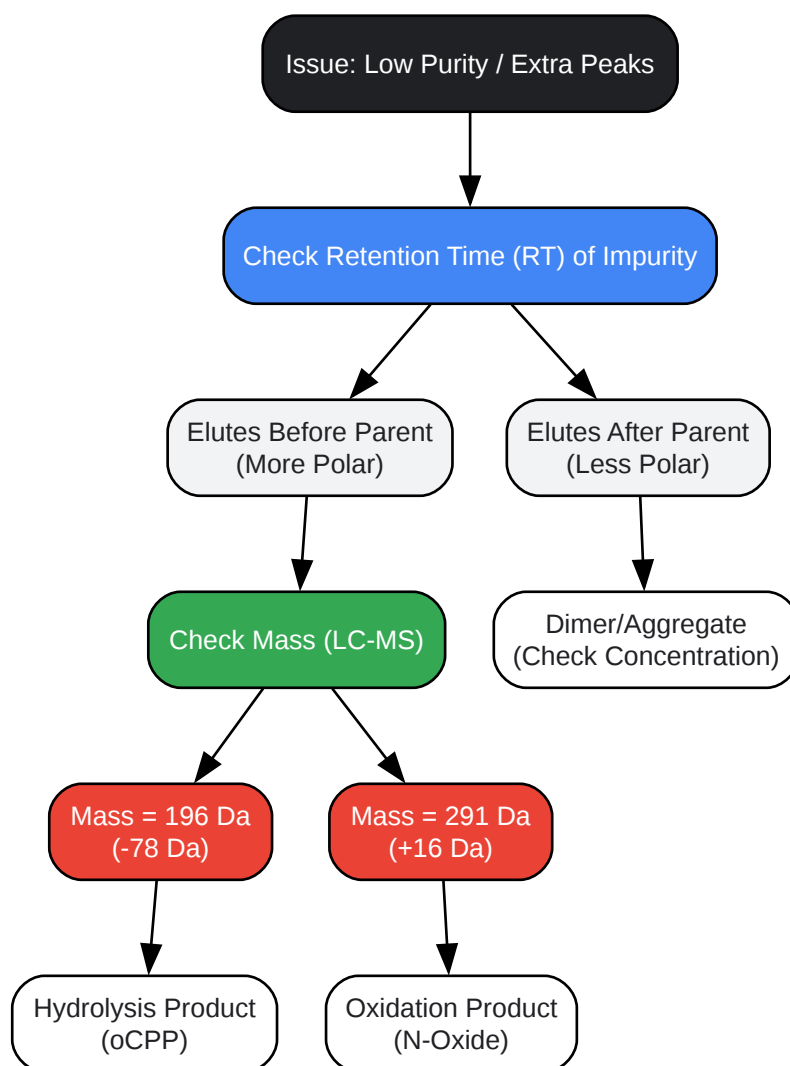


Figure 2: Troubleshooting Logic for Impurity Identification

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References

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- Sorption of Lipophilic Compounds: Eberhardt, H., et al. "Adsorption of drugs to infusion sets." Pharmacy World & Science, vol. 16, 1994.
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Disclaimer: This guide is intended for research use only. Always consult the specific Safety Data Sheet (SDS) for your batch before handling.

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